

Spectroscopic data for "2,3-Dibromo-5,6-diphenylpyrazine"

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Compound of Interest

Compound Name: 2,3-Dibromo-5,6-diphenylpyrazine

Cat. No.: B3056910

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An In-depth Technical Guide on the Spectroscopic Data for 2,3-Dibromo-5,6-diphenylpyrazine

This technical guide provides a comprehensive overview of the available spectroscopic data for the compound **2,3-Dibromo-5,6-diphenylpyrazine**. The information is intended for researchers, scientists, and professionals in the field of drug development who require detailed analytical information for this molecule.

Spectroscopic Data

At present, detailed experimental spectroscopic data such as ^1H NMR, ^{13}C NMR, mass spectrometry, and IR spectra for **2,3-Dibromo-5,6-diphenylpyrazine** are not readily available in publicly accessible databases and literature. While the compound is referenced in several chemical contexts, its full spectral characterization has not been published in a comprehensive format. This guide will be updated as authenticated data becomes available.

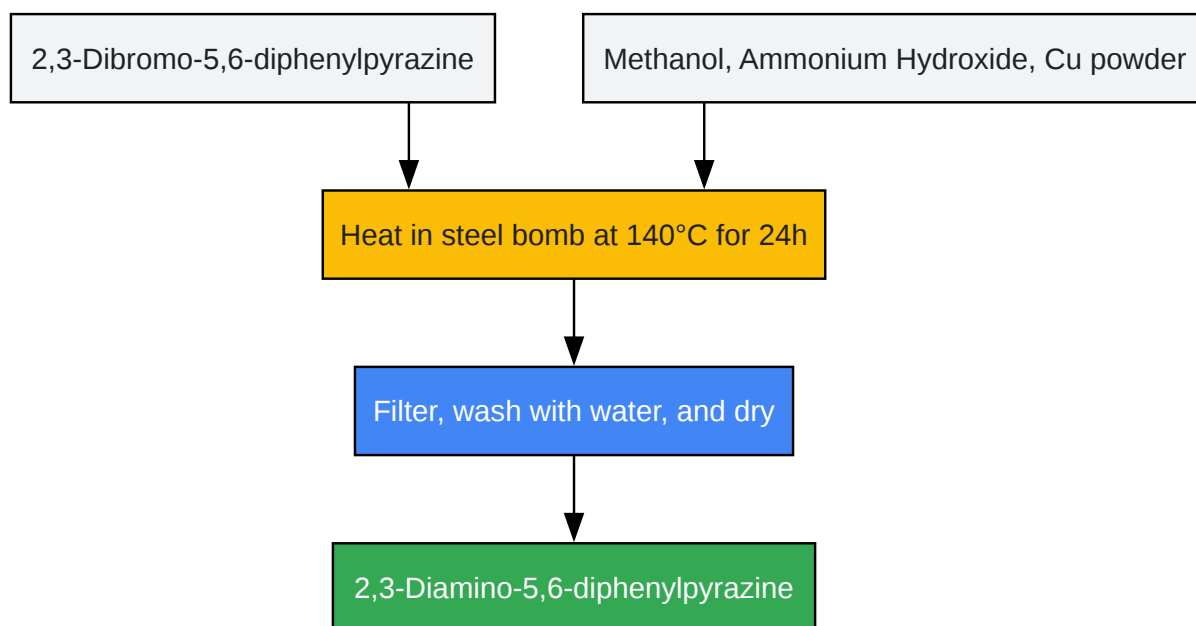
Experimental Protocols

Although specific spectroscopic data for the title compound is limited, a documented experimental protocol details its use as a starting material in the synthesis of 2,3-diamino-5,6-diphenylpyrazine. This provides valuable context for its handling and reactivity.

Synthesis of 2,3-Diamino-5,6-diphenylpyrazine from 2,3-Dibromo-5,6-diphenylpyrazine

This protocol describes the conversion of the dibromo derivative to the diamino derivative.

Workflow Diagram:



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Caption: Synthesis of 2,3-Diamino-5,6-diphenylpyrazine.

Experimental Steps:

A mixture of 2.5 g of **2,3-dibromo-5,6-diphenylpyrazine**, 35 mL of methanol, 35 mL of aqueous ammonium hydroxide solution (d = 0.92), and 100 mg of copper powder is heated in a 125 mL steel bomb at 140°C for 24 hours. The resulting precipitate is then filtered, washed with water, and dried to yield the product, 2,3-diamino-5,6-diphenylpyrazine.

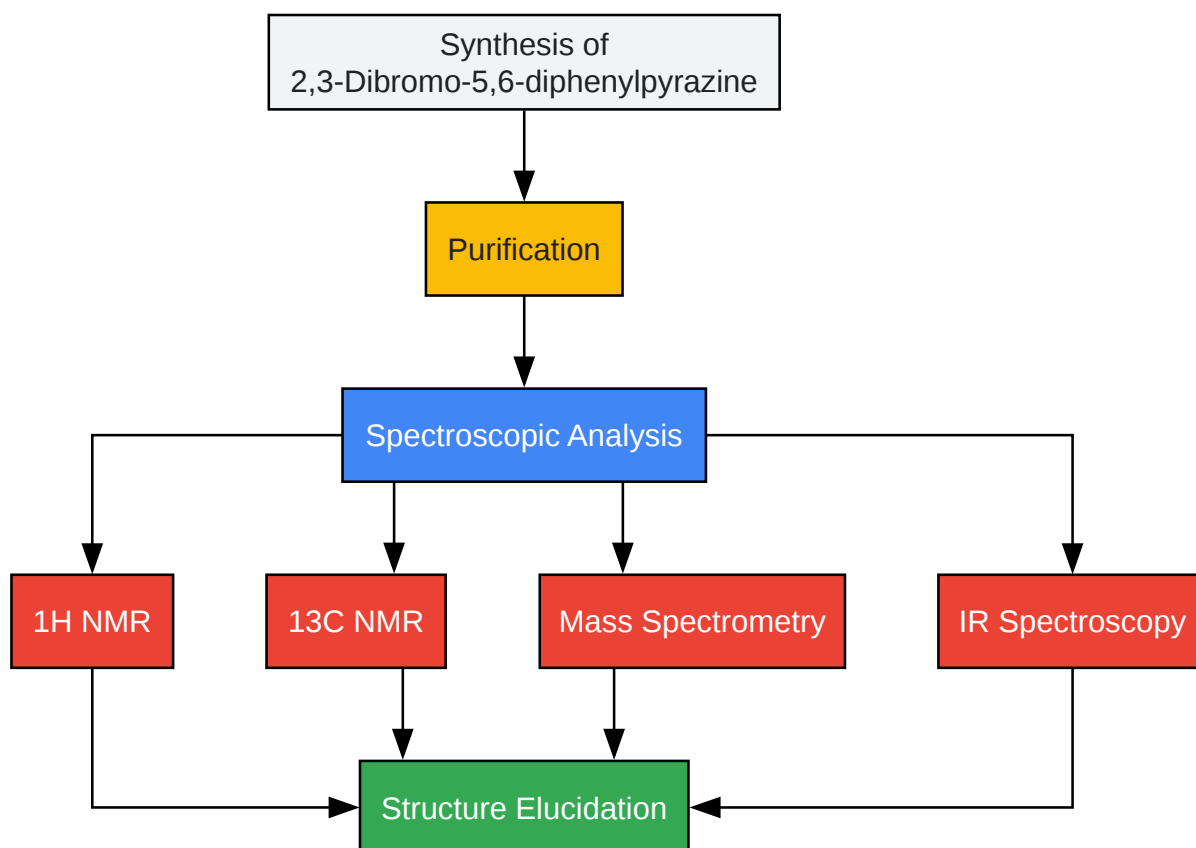
Signaling Pathways and Logical Relationships

Currently, there is no specific information available in the searched literature regarding the direct involvement of **2,3-Dibromo-5,6-diphenylpyrazine** in defined signaling pathways.

Research in this area would be necessary to elucidate its biological activities and mechanisms of action.

Logical Relationship Diagram for Compound Characterization:

The following diagram illustrates the logical workflow for the full characterization of a synthesized compound like **2,3-Dibromo-5,6-diphenylpyrazine**.



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